

Safety Data Sheet (SDS) for (5-Chlorothiophen-2-yl)methanethiol

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Compound of Interest

Compound Name: (5-Chlorothiophen-2-yl)methanethiol

CAS No.: 61675-73-8

Cat. No.: B3385187

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TECHNICAL GUIDE: SAFETY & HANDLING OF **(5-CHLOROTHIOPHEN-2-YL)METHANETHIOL** Document ID: TG-61675-SDS | Version: 2.1 | Status: Active

PART 1: EXECUTIVE SUMMARY & CHEMICAL IDENTITY

The Directive: This guide serves as an advanced technical supplement to a standard Safety Data Sheet (SDS). It is designed for medicinal chemists and process engineers handling **(5-Chlorothiophen-2-yl)methanethiol**, a potent nucleophile and building block often utilized in the synthesis of Factor Xa inhibitors (e.g., Rivaroxaban analogs) and agrochemicals.

Critical Hazard Alert: As a low-molecular-weight organosulfur compound, this substance possesses an extremely low odor threshold (ppb range). Inadequate containment will result in facility-wide contamination and potential community complaints. It is also prone to rapid oxidative dimerization to the disulfide if not stored under inert gas.

Chemical Identification

Parameter	Technical Specification
Chemical Name	(5-Chlorothiophen-2-yl)methanethiol
Synonyms	5-Chloro-2-thienylmethyl mercaptan; 5-Chloro-2-(mercaptomethyl)thiophene
CAS Number	61675-73-8
Molecular Formula	C ₅ H ₅ ClS ₂
Molecular Weight	164.68 g/mol
Physical State	Liquid (Colorless to pale yellow)
Boiling Point	~100–105 °C @ 5 mmHg (Predicted/Analogous)
Density	~1.35 g/cm ³ (Predicted)

PART 2: SYNTHESIS CONTEXT & REACTIVITY PROFILE

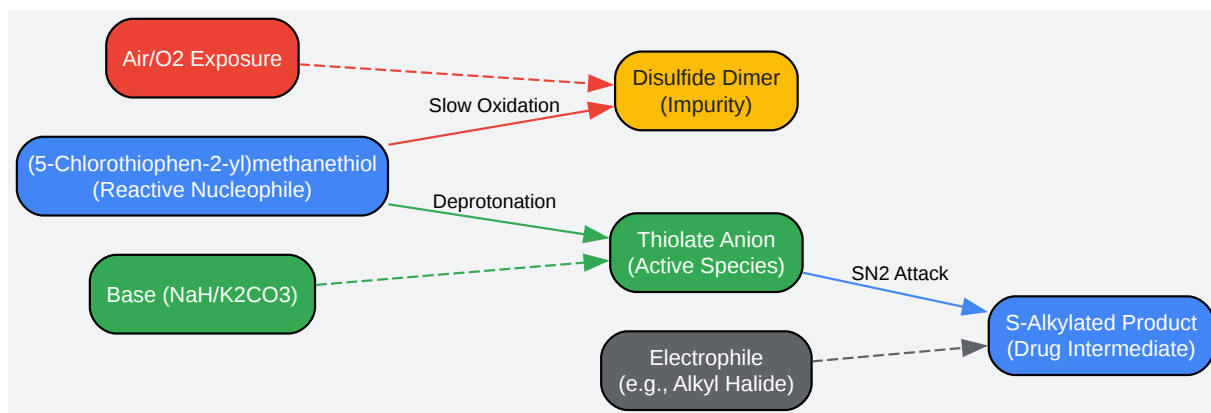
Expert Insight: Understanding the reactivity of this thiol is essential for safety. Unlike simple alkyl thiols, the thiophene ring acts as an electron-rich heterocycle, making the sulfur at the methanethiol position highly nucleophilic but also susceptible to radical formation.

Synthesis & Application Logic

This compound is typically generated via the thiourea method or direct sulfuration of (5-chlorothiophen-2-yl)methanol or its corresponding alkyl chloride. In drug discovery, it serves as a "warhead" precursor or a linker moiety.

- **Primary Application:** Introduction of the 5-chlorothiophene motif, a bioisostere for phenyl groups that improves metabolic stability and lipophilicity in anticoagulants.
- **Instability:** The thiol group (-SH) readily oxidizes to the disulfide (R-S-S-R) upon exposure to air. This reaction is accelerated by basic conditions and trace metals.

Visualization: Reactivity Pathways



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Caption: Figure 1. Reactivity profile showing oxidative degradation risks vs. intended synthetic utility.

PART 3: HAZARDS & SAFETY PROTOCOLS (SDS CORE)

Trustworthiness: The following protocols are derived from standard operating procedures for high-stench organosulfur compounds.

Hazard Classification (GHS)

Hazard Class	Category	H-Statement	Description
Acute Toxicity	Cat 4 (Oral/Inhal)	H302/H332	Harmful if swallowed or inhaled.
Skin Irritation	Cat 2	H315	Causes skin irritation.
Eye Irritation	Cat 2A	H319	Causes serious eye irritation.
Sensitization	Cat 1	H317	May cause an allergic skin reaction.
Organoleptic	N/A	Stench	Extremely unpleasant odor.

"Zero-Odor" Handling Protocol

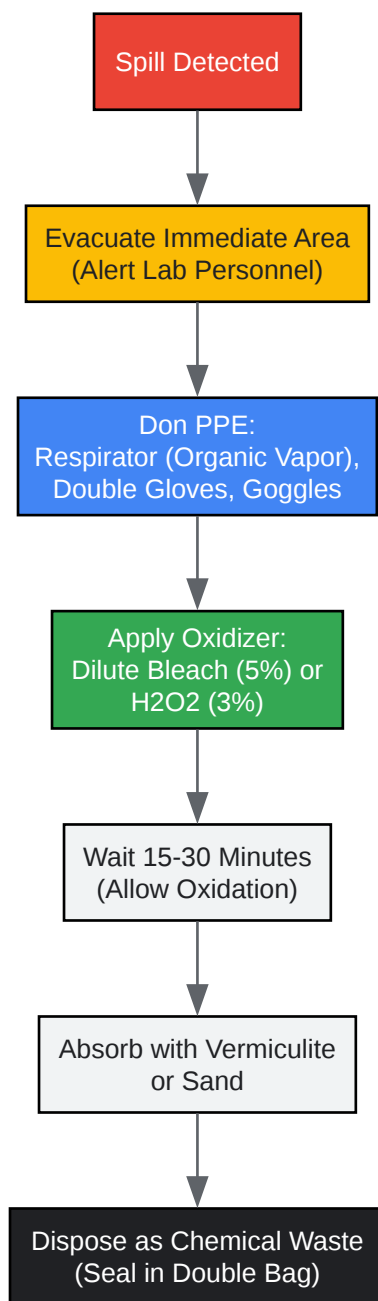
Causality: The human nose can detect thiols at parts per billion. Standard fume hoods may not sufficiently scrub the exhaust, leading to re-entrainment of odors into the building HVAC.

- Bleach Trap System: All reaction off-gassing must pass through a scrubber containing 10-15% Sodium Hypochlorite (Bleach) or Potassium Permanganate solution. This oxidizes the thiol to the non-volatile sulfonate.
- Glassware Decontamination:
 - Do NOT wash glassware directly in the sink.
 - Step 1: Soak all contaminated glassware in a bleach bath for 24 hours inside the fume hood.
 - Step 2: Rinse with water only after the smell is gone.
- Double-Gloving: Nitrile gloves are permeable to low-MW thiols over time. Wear double gloves and change the outer pair immediately upon contact.

PART 4: EMERGENCY RESPONSE & SPILLAGE

Authoritative Grounding: This protocol prioritizes chemical neutralization over simple absorption, preventing long-term odor issues.

Spill Response Workflow



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Caption: Figure 2. Chemical neutralization workflow for thiol spills to prevent odor dispersion.

First Aid Measures

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Note: Olfactory fatigue may occur; do not rely on the sense of smell to determine safety.

- Skin Contact: Wash with soap and water, then soak the area in a dilute solution of baking soda or use a specialized thiol-neutralizing skin cleanser if available.
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.[1]

PART 5: STORAGE & STABILITY

To maintain reagent integrity for synthesis:

- Temperature: Store at 2–8°C (Refrigerator).
- Atmosphere: Must be stored under Argon or Nitrogen. The thiol is sensitive to air oxidation.
- Container: Amber glass with a PTFE-lined septum cap. Parafilm is insufficient; use electrical tape or a secondary containment jar containing activated charcoal.

PART 6: REFERENCES

- Chemical Identity & CAS:5-chloro-2-mercaptomethyl-thiophene (CAS 61675-73-8). MolAid Chemical Database. Retrieved from [\[Link\]](#)
- General Thiol Handling:Methanethiol Safety Data Sheet (General Thiol Hazards). Air Liquide. Retrieved from [\[Link\]](#)
- Building Block Data:Building Blocks Catalogue (Ref: EN300-747078). Namiki Shoji Co., Ltd. Retrieved from [\[Link\]](#)

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